

Introduction: Elucidating the Molecular Architecture of a Versatile Scaffold

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Compound of Interest

Compound Name: 3-Acetyl-4-hydroxy-2-quinolone

CAS No.: 26138-64-7

Cat. No.: B1395444

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3-Acetyl-4-hydroxy-2-quinolone (AHQ), a prominent member of the quinolinone family, stands as a critical scaffold in medicinal and synthetic chemistry. Its structure, characterized by a bicyclic quinolone core functionalized with both a hydroxyl and an acetyl group, imparts a unique chemical reactivity that makes it a valuable precursor for the synthesis of a wide array of fused heterocyclic systems and pharmacologically active agents.[1][2] The molecule's utility is deeply rooted in its electronic and structural properties, including its existence in distinct tautomeric forms, which governs its reactivity.[3]

A precise and unambiguous confirmation of the molecular structure of AHQ is paramount for any research or development endeavor. This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive analysis of the core spectroscopic techniques used for its characterization: Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. We will not only present the spectral data but also delve into the causality behind experimental choices and the logic of spectral interpretation, providing a self-validating framework for researchers.

The IUPAC name for this compound is 3-acetyl-4-hydroxy-1H-quinolin-2-one, and its molecular formula is $C_{11}H_9NO_3$, corresponding to a molecular weight of approximately 203.19 g/mol.[4]

Caption: Molecular structure of **3-Acetyl-4-hydroxy-2-quinolone** (AHQ).

Mass Spectrometry: The Molecular Weight Gatekeeper

Mass spectrometry serves as the initial and most crucial checkpoint in structural elucidation, providing the exact molecular weight and valuable fragmentation data. This information confirms the elemental composition and offers clues to the molecule's substructures.

Theoretical Principles & Experimental Rationale

Electron Ionization (EI) is a robust "hard" ionization technique that imparts significant energy to the analyte, leading to extensive and reproducible fragmentation. This is invaluable for structural confirmation as the resulting fragmentation pattern serves as a molecular fingerprint. The primary objective is to identify the molecular ion peak ($M^{+\cdot}$), which corresponds to the intact molecule minus one electron, and to rationalize the major fragment ions by proposing logical bond cleavages.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A dilute solution of AHQ (approx. 1 mg/mL) is prepared in a volatile solvent such as methanol or dichloromethane. Purity is critical to avoid confounding peaks.
- **Instrument Calibration:** The mass spectrometer is calibrated using a known standard (e.g., perfluorotributylamine, PFTBA) to ensure high mass accuracy.
- **Sample Introduction:** The sample is introduced into the ion source, typically via a direct insertion probe or after separation by Gas Chromatography (GC) if volatility allows. For AHQ, a direct probe is common.
- **Ionization:** The sample is bombarded with a high-energy electron beam (typically 70 eV). This energy is an industry standard that ensures fragmentation patterns are consistent and comparable across different instruments.
- **Mass Analysis:** The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight).

analyzer).

- Detection: Ions are detected, and their abundance is plotted against their m/z value to generate the mass spectrum.

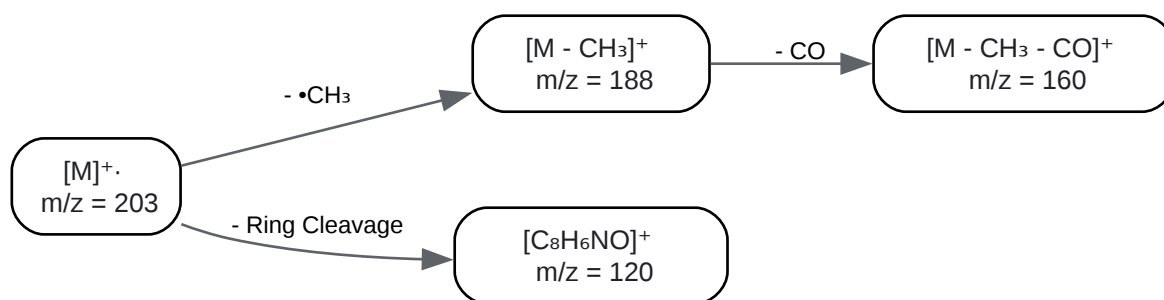
Data Interpretation and Discussion

The mass spectrum of AHQ provides clear evidence for its molecular structure. The key is to identify the molecular ion and trace its decomposition.

Table 1: Key Mass Spectrometry Data for AHQ[4]

m/z Value	Proposed Fragment	Interpretation
203	$[M]^+$	Molecular Ion: Confirms the molecular weight of $C_{11}H_9NO_3$.
188	$[M - CH_3]^+$	Loss of a methyl radical from the acetyl group. A common and expected fragmentation for acetyl-containing compounds.
160	$[M - CO - CH_3]^+$	Subsequent loss of carbon monoxide from the $[M - CH_3]^+$ fragment.
120	$[C_8H_6NO]^+$	Likely formed via rearrangement and cleavage of the heterocyclic ring.
116	$[C_8H_4O]^+$	A fragment possibly arising from the cleavage of the quinolone core.

The presence of the molecular ion at m/z 203 is the definitive starting point. The peak at m/z 188, corresponding to the loss of 15 Da (a methyl group), is highly characteristic of the acetyl moiety and strongly supports its presence.



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Caption: Plausible mass spectrometry fragmentation pathway for AHQ.

Infrared (IR) Spectroscopy: Mapping the Functional Groups

IR spectroscopy is a rapid and non-destructive technique that identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies. For AHQ, it is particularly useful for confirming the presence of hydroxyl (O-H), amine (N-H), and carbonyl (C=O) groups.

Theoretical Principles & Experimental Rationale

Different chemical bonds vibrate at characteristic frequencies. By passing infrared radiation through a sample, we can identify which frequencies are absorbed, corresponding to the vibrations of specific bonds. The presence of a strong intramolecular hydrogen bond between the C4-hydroxyl group and the C3-acetyl carbonyl is a key structural feature. This hydrogen bonding significantly influences the position and shape of the O-H and C=O stretching bands, a phenomenon we expect to observe.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Instrument Background:** A background spectrum of the clean ATR crystal (typically diamond or germanium) is recorded. This is crucial to subtract any atmospheric (CO₂, H₂O) or instrumental absorptions.

- **Sample Application:** A small amount of solid, powdered AHQ is placed directly onto the ATR crystal, ensuring complete coverage. A built-in press is used to ensure firm and uniform contact between the sample and the crystal.
- **Data Acquisition:** The IR spectrum is recorded, typically by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio. The data is collected in the mid-IR range (4000-400 cm^{-1}).
- **Data Processing:** The final spectrum is presented in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Data Interpretation and Discussion

The IR spectrum of AHQ provides a clear map of its functional groups. The broadness and position of certain peaks are diagnostic of the intramolecular interactions.

Table 2: Key IR Absorption Bands for AHQ[3]

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Interpretation
~3072	C-H Stretch	Aromatic C-H	Confirms the presence of the benzene ring.
~2924	C-H Stretch	Aliphatic C-H	Corresponds to the methyl group (CH ₃).
~1654	C=O Stretch	Acetyl Carbonyl	This frequency is lower than a typical ketone (~1715 cm ⁻¹) due to strong intramolecular H-bonding with the C4-OH group.
~1618	C=O Stretch	Amide Carbonyl (C2)	Characteristic of the lactam C=O in the quinolone ring.
Broad, ~3400-2500	O-H & N-H Stretch	Hydroxyl & Amide N-H	A very broad absorption in this region is typical for compounds with strong hydrogen bonding and overlapping O-H and N-H stretches.

The most telling feature is the C=O stretch of the acetyl group at ~1654 cm⁻¹.^[3] Its shift to a lower frequency is strong evidence for the intramolecular hydrogen bond, which weakens the C=O double bond. This observation supports the planar arrangement of the C4-OH and the acetyl group, a key conformational feature.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the most powerful technique for elucidating the complete carbon-hydrogen framework of an organic molecule. By analyzing the chemical environment of each proton (^1H NMR) and carbon (^{13}C NMR) atom, we can piece together the molecular connectivity and confirm the final structure.

Theoretical Principles & Experimental Rationale

Atomic nuclei with non-zero spin (like ^1H and ^{13}C) behave like tiny magnets. When placed in a strong external magnetic field, they can align with or against the field. NMR spectroscopy measures the energy required to "flip" these nuclei from the lower to the higher energy state. This energy is highly sensitive to the local electronic environment, allowing us to distinguish between chemically non-equivalent nuclei. The choice of a deuterated solvent, such as DMSO- d_6 , is critical. It dissolves the sample without producing an overwhelming solvent signal in the ^1H NMR spectrum, and its ability to form hydrogen bonds can help in identifying exchangeable protons (like -OH and -NH).

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Approximately 5-10 mg of AHQ is dissolved in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6). A small amount of tetramethylsilane (TMS) may be added as an internal reference (0 ppm), though modern spectrometers can reference the residual solvent peak.
- **Instrument Setup:** The sample tube is placed in the NMR spectrometer. The instrument is tuned and the magnetic field is "shimmed" to maximize its homogeneity, which is essential for high-resolution spectra.
- **^1H NMR Acquisition:** A standard pulse sequence is used to acquire the proton spectrum. Key parameters include the number of scans, acquisition time, and relaxation delay.
- **^{13}C NMR Acquisition:** A proton-decoupled pulse sequence is used to acquire the carbon spectrum. This removes C-H coupling, resulting in a spectrum where each unique carbon atom appears as a single sharp line. More scans are required for ^{13}C NMR due to its lower natural abundance and sensitivity.

Data Interpretation and Discussion

The combination of ^1H and ^{13}C NMR data provides a complete picture of the AHQ structure.

Table 3: ^{13}C NMR Spectroscopic Data for AHQ (in DMSO- d_6)[1]

Chemical Shift (δ , ppm)	Carbon Atom Assignment	Rationale
205.7	C9 (Acetyl C=O)	Very downfield, characteristic of a ketone carbonyl.
174.7	C4	Downfield shift due to being an enolic carbon bonded to oxygen.
161.1	C2 (Amide C=O)	Characteristic chemical shift for a lactam carbonyl.
140.5	C8a	Quaternary aromatic carbon adjacent to nitrogen.
134.8	C7	Aromatic CH, deshielded.
124.7	C5	Aromatic CH, deshielded.
122.0	C6	Aromatic CH, deshielded.
115.5	C8	Aromatic CH, shielded by proximity to the amide group.
113.3	C4a	Quaternary aromatic carbon at the ring junction.
105.7	C3	Quaternary carbon, shielded.
30.5	C10 (Acetyl CH_3)	Upfield aliphatic carbon, typical for a methyl group.

The ^{13}C NMR data is highly diagnostic. The three downfield signals at 205.7, 174.7, and 161.1 ppm are unambiguous assignments for the acetyl carbonyl, the enolic C4, and the amide carbonyl C2, respectively.[1] The remaining signals correspond to the aromatic carbons, and their specific assignments can be confirmed with more advanced 2D NMR experiments (like HMBC and HSQC).

¹H NMR Analysis (Representative Data)

While a specific published ¹H NMR spectrum is not readily available in the search results, a predicted spectrum based on the structure in DMSO-d₆ would show:

- Aromatic Protons (H5, H6, H7, H8): A series of multiplets between δ 7.0-8.5 ppm. The specific splitting patterns (doublets, triplets) would confirm their positions on the benzene ring.
- Methyl Protons (H10): A sharp singlet around δ 2.5-2.7 ppm, integrating to 3 protons, characteristic of an acetyl methyl group.
- Exchangeable Protons (N1-H, O4-H): Two broad singlets at very downfield positions (likely >10 ppm). The C4-OH proton would be particularly downfield due to the strong intramolecular hydrogen bond. These peaks would disappear upon addition of a drop of D₂O to the NMR tube, a classic test for exchangeable protons.

Conclusion

The collective evidence from Mass Spectrometry, IR Spectroscopy, and NMR Spectroscopy provides an unequivocal structural confirmation of **3-Acetyl-4-hydroxy-2-quinolone**. Mass spectrometry validates the molecular formula C₁₁H₉NO₃. IR spectroscopy confirms the key functional groups (C=O, O-H, N-H) and provides strong evidence for the intramolecular hydrogen bonding that defines the molecule's preferred conformation. Finally, NMR spectroscopy maps out the complete carbon-hydrogen framework, distinguishing between the different carbonyl environments and confirming the connectivity of the entire molecule. This multi-technique approach forms a robust, self-validating workflow essential for any scientist working with this versatile chemical entity.

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